

# Application of 4,6-dihydroxybenzene-1,3-disulfonic acid in complexometric titrations.

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4,6-dihydroxybenzene-1,3-disulfonic Acid

Cat. No.: B096403

[Get Quote](#)

# Application of 4,6-dihydroxybenzene-1,3-disulfonic acid in Complexometric Titrations

Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

## Introduction

**4,6-dihydroxybenzene-1,3-disulfonic acid**, commonly known as Tiron, is a highly effective chelating agent and metallochromic indicator used in analytical chemistry.<sup>[1]</sup> Its utility in complexometric titrations stems from its ability to form stable, vividly colored complexes with a variety of metal ions.<sup>[1]</sup> This property allows for the precise determination of metal ion concentrations in solution. Tiron is particularly valuable for the quantitative analysis of iron, titanium, and aluminum.<sup>[1][2]</sup> The molecule's structure, featuring two hydroxyl and two sulfonic acid groups, enables it to act as a multidentate ligand, forming strong, water-soluble complexes with metal cations.<sup>[3]</sup>

The sulfonic acid groups enhance the water solubility of both the indicator and its metal complexes, making it suitable for aqueous titrations. The formation and color of the metal-Tiron complexes are highly dependent on the pH of the solution, a characteristic that can be leveraged for the selective titration of different metal ions.<sup>[2][4][5]</sup>

## Principle of Complexometric Titration with Tiron

Complexometric titrations involving Tiron are based on the reaction of a metal ion ( $M^{n+}$ ) with a chelating agent, typically ethylenediaminetetraacetic acid (EDTA). Tiron serves as an indicator by forming a colored complex with the metal ion to be analyzed.

The fundamental steps are:

- Formation of Metal-Indicator Complex: Initially, a small amount of Tiron is added to the sample solution containing the metal ions, forming a distinctly colored metal-Tiron complex (M-Tiron).
- Titration with EDTA: The solution is then titrated with a standard solution of EDTA. EDTA is a strong chelating agent that forms a more stable complex with the metal ion than Tiron does.
- Endpoint Detection: As EDTA is added, it progressively binds with the free metal ions. Near the equivalence point, the EDTA displaces the Tiron from the metal-Tiron complex. This displacement results in a sharp color change, signaling the endpoint of the titration. The color changes from that of the metal-Tiron complex to that of the free Tiron indicator, which is colorless in solution.<sup>[2]</sup>

The overall reaction can be summarized as:  $M\text{-Tiron (colored)} + \text{EDTA} \rightarrow M\text{-EDTA} + \text{Tiron (colorless)}$

The success of the titration is contingent on the metal-EDTA complex being significantly more stable than the metal-Tiron complex.

## Quantitative Data Summary

The stability of metal-Tiron complexes and the optimal pH for titration are crucial parameters for accurate analysis. The following table summarizes key quantitative data for the use of Tiron in complexometric titrations, with a focus on iron(III).

Parameter	Value	Metal Ion	Conditions	Reference
pKa <sub>2</sub> of Tiron	12.6	-	$\mu=0.1$ , 20°C	[2][6]
logK of Fe(III)-Tiron Complex (1:1)	20.4	Fe <sup>3+</sup>	pH 1-4	[2]
logK of Fe(III)-Tiron Complex (1:2)	15.1	Fe <sup>3+</sup>	pH 5-7	[2]
logK of Fe(III)-Tiron Complex (1:3)	10.8	Fe <sup>3+</sup>	pH > 7	[2]
Color of Fe(III)-Tiron Complex	Blue	Fe <sup>3+</sup>	pH 1-4	[2][5]
Color of Fe(III)-Tiron Complex	Purple	Fe <sup>3+</sup>	pH 5-7	[2][5]
Color of Fe(III)-Tiron Complex	Red	Fe <sup>3+</sup>	pH > 7	[2][5]
Recommended Titration pH for Fe(III)	~2.0-3.0	Fe <sup>3+</sup>	-	[7]
Endpoint Color Change for Fe(III)	Blue to Colorless/Light Yellow	Fe <sup>3+</sup>	At optimal pH	[2]

## Experimental Protocols

### Preparation of Reagents

- Standard EDTA Solution (0.05 M):
  - Dissolve 18.61 g of analytical grade disodium EDTA dihydrate in deionized water.
  - Dilute to exactly 1000 mL in a volumetric flask.

- Standardize the solution against a primary standard, such as calcium carbonate.
- Tiron Indicator Solution (2% w/v):
  - Dissolve 2.0 g of **4,6-dihydroxybenzene-1,3-disulfonic acid** disodium salt (Tiron) in 100 mL of deionized water.[\[8\]](#)
  - This solution is stable and can be stored in a dark bottle.
- Buffer Solution (pH 2.5):
  - Prepare a buffer solution appropriate for maintaining the pH in the desired range (e.g., a glycine-HCl buffer).

## Protocol for the Determination of Iron(III)

This protocol details the complexometric titration of an iron(III) solution.

- Sample Preparation:
  - Pipette a known volume (e.g., 25.00 mL) of the iron(III)-containing sample into a 250 mL conical flask.
  - Dilute with approximately 50 mL of deionized water.
- pH Adjustment:
  - Carefully add the buffer solution to adjust the pH of the sample to between 2.0 and 3.0.[\[7\]](#)  
Use a pH meter for accurate measurement. This pH range ensures the formation of the blue 1:1 Fe(III)-Tiron complex.[\[2\]](#)
- Addition of Indicator:
  - Add 5-10 drops of the 2% Tiron indicator solution to the flask. The solution should turn a distinct blue color due to the formation of the  $[\text{Fe}(\text{Tiron})]^-$  complex.
- Titration:
  - Titrate the sample solution with the standardized 0.05 M EDTA solution.

- The titrant should be added dropwise from a burette with constant swirling of the flask.
- As the endpoint is approached, the blue color will begin to fade.
- Endpoint Determination:
  - The endpoint is reached when the solution undergoes a sharp color change from blue to colorless or a very faint yellow.
  - Record the volume of EDTA solution used.
- Calculation:
  - Calculate the concentration of iron(III) in the sample using the following formula:

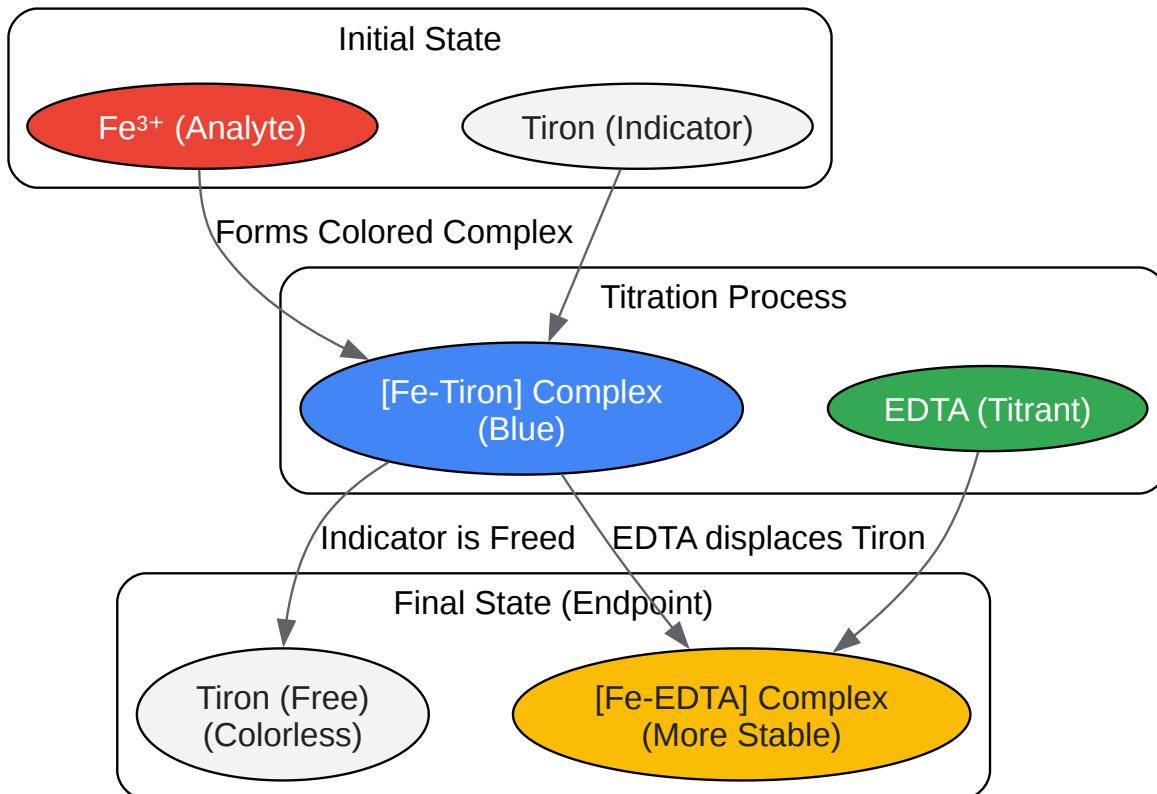
Concentration of  $\text{Fe}^{3+}$  (mol/L) = (Volume of EDTA  $\times$  Molarity of EDTA) / Volume of Sample

## Visualizations



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the complexometric titration of Fe(III) using Tiron.

[Click to download full resolution via product page](#)

Caption: Logical relationship of chemical species during titration.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [quora.com](https://www.quora.com) [quora.com]
- 2. Metal Indicator Tiron [DOJINDO](https://www.dojindo.com) [dojindo.com]
- 3. [ck12.org](https://www.ck12.org) [ck12.org]

- 4. Characterization of the Fe(III)-Tiron System in Solution through an Integrated Approach Combining NMR Relaxometric, Thermodynamic, Kinetic, and Computational Data - PMC [pmc.ncbi.nlm.nih.gov]
- 5. pubs.acs.org [pubs.acs.org]
- 6. Metal Indicator Tiron | CAS 270573-71-2 Dojindo [dojindo.com]
- 7. echemi.com [echemi.com]
- 8. Tiron, 10 g, CAS No. 149-45-1 | Metal Indicators | Indicators and Dyes | Inorganic & Analytical Reagents | Chemicals | Carl ROTH - International [carlroth.com]
- To cite this document: BenchChem. [Application of 4,6-dihydroxybenzene-1,3-disulfonic acid in complexometric titrations.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b096403#application-of-4-6-dihydroxybenzene-1-3-disulfonic-acid-in-complexometric-titrations]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)